

# 3-Aminopropanethiol 2-methylaminoethanethiol reversible inactivation

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## Compound Focus: 3-Aminopropanethiol

CAS No.: 462-47-5

Cat. No.: S573480

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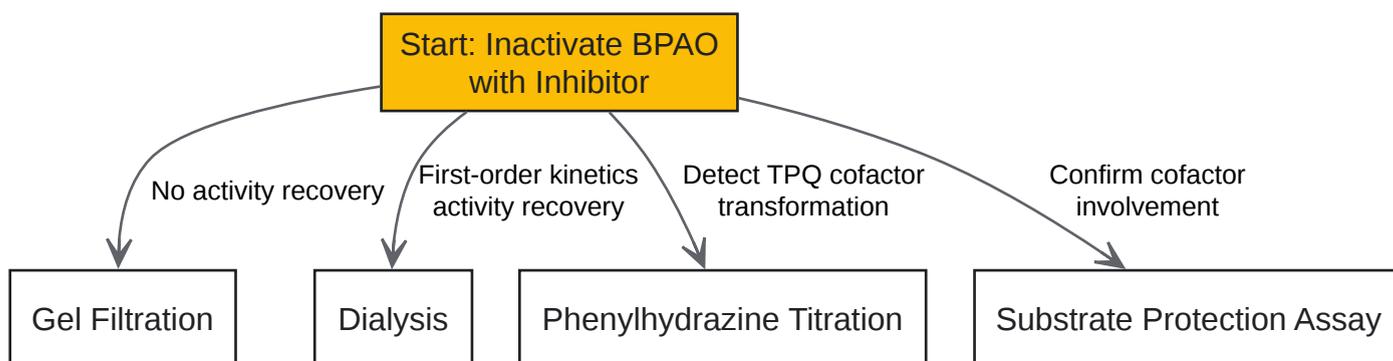
## Comparative Inhibitor Data

The table below summarizes the experimental findings for the compounds and a related analog as reported in the research [1].

Compound Name	Structure	Inhibition Type on BPAO	Key Experimental Observations
2-Methylaminoethanethiol [1]	SH-CH <sub>2</sub> -CH <sub>2</sub> -NH-CH <sub>3</sub>	Reversible	Serves as a reversible inhibitor analog to cysteamine.
3-Aminopropanethiol (3-AP) [1] [2]	SH-CH <sub>2</sub> -CH <sub>2</sub> -CH <sub>2</sub> -NH <sub>2</sub>	Reversible	Found to be a reversible inhibitor of BPAO.
2-(Methylthio)ethylamine [1]	CH <sub>3</sub> -S-CH <sub>2</sub> -CH <sub>2</sub> -NH <sub>2</sub>	Weak Irreversible	Determined to be a weak <b>irreversible</b> inhibitor, highlighting the necessity of a <b>sulfhydryl group (-SH)</b> for reversible inhibition.

## Experimental Methodology

The following workflow outlines the key experimental procedures used in the study to characterize the inhibition of BPAO [1].



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## Proposed Mechanism of Reversible Inactivation

The study proposed a mechanism for reversible inactivation. The search results indicate that the inhibition is **not** due to the turnover product (as it is for cysteamine in lentil seedling amine oxidase) but likely involves a direct interaction with the enzyme's cofactor [1].

Based on the experimental evidence—including the necessity of a sulfhydryl-amine group, lack of activity recovery after gel filtration, first-order recovery kinetics during dialysis, and indications of TPQ cofactor transformation—the researchers proposed that these inhibitors form a **thiazolidine adduct** with the 2,4,6-trihydroxyphenylalanine quinone (TPQ) cofactor in BPAO's active site [1]. This adduct is reversible upon dialysis.

## Key Insights for Researchers

The core finding for your comparison guide is that both **3-Aminopropanethiol** and 2-Methylaminoethanethiol act as **reversible inhibitors** of BPAO, while the closely related 2-(Methylthio)ethylamine does not. This highlights a critical structure-activity relationship:

- **Essential for Reversible Inhibition:** A molecule must contain both a **sulfhydryl group (-SH)** and an **amine group (-NH<sub>2</sub> or -NH-CH<sub>3</sub>)** in its structure [1].
- **Proposed Mechanism:** The reversible inhibition is proposed to occur via the formation of a **thiazolidine ring** adduct with the enzyme's TPQ cofactor, which is distinct from the mechanism observed in other amine oxidases [1].

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## References

1. of bovine plasma amine oxidase by... Reversible inactivation [pubmed.ncbi.nlm.nih.gov]
2. Cas 462-47-5, 3 - aminopropanethiol | lookchem [lookchem.com]

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